

Application Notes and Protocols for SR-4554 Stock Solutions

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Compound of Interest

| | |
|----------------|-------------|
| Compound Name: | SR-4554 |
| CAS No.: | 167648-73-9 |
| Cat. No.: | B1682624 |

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SR-4554 is a fluorinated 2-nitroimidazole derivative that serves as a non-invasive probe for detecting tumor hypoxia.[1] Its mechanism of action is predicated on the bioreductive activation of the 2-nitroimidazole moiety within the low-oxygen (hypoxic) environment characteristic of many solid tumors. In normoxic tissues, the initial reduction of the nitro group is a reversible process. However, under hypoxic conditions, further reduction occurs, leading to the formation of reactive intermediates that covalently bind to intracellular macromolecules, primarily proteins. This selective trapping within hypoxic cells allows for their identification and quantification using techniques such as ¹⁹F Magnetic Resonance Spectroscopy (MRS). The degree of **SR-4554** retention in tissues can, therefore, serve as a surrogate marker for the extent of tumor hypoxia, a critical factor in cancer therapy resistance.

Chemical Properties and Data Presentation

While specific details regarding the molecular weight and CAS number for **SR-4554** are not readily available in public literature, the following table summarizes the known information and

provides general data for 2-nitroimidazole compounds. Researchers should consult the supplier's product information sheet for precise specifications.

| Property | Value/Information | Source |
|--|--|--------|
| Chemical Class | Fluorinated 2-nitroimidazole | [1] |
| Formulation (as described in a clinical trial) | 200 mg/mL in 99% Dimethyl Sulfoxide (DMSO) and 1% Tween 80 | [1] |
| Administration Diluent (in the same trial) | 0.9% Normal Saline | [1] |
| Detection Method | ¹⁹ F Magnetic Resonance Spectroscopy (MRS) | [1] |

Experimental Protocols

Protocol 1: Preparation of a 200 mg/mL SR-4554 Stock Solution (Weight/Volume)

This protocol is based on a formulation described in a phase 1 clinical trial.[1]

Materials:

- **SR-4554** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Tween 80
- Sterile, conical centrifuge tubes (e.g., 1.5 mL or 15 mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Procedure:

- Pre-weighing Preparation: In a chemical fume hood, bring **SR-4554** powder, DMSO, and Tween 80 to room temperature.
- Weighing **SR-4554**: Carefully weigh the desired amount of **SR-4554** powder into a sterile conical tube. For example, to prepare 1 mL of a 200 mg/mL solution, weigh 200 mg of **SR-4554**.
- Solvent Preparation: Prepare a 99:1 (v/v) solution of DMSO and Tween 80. For 1 mL of the final stock solution, this corresponds to 990 μ L of DMSO and 10 μ L of Tween 80.
- Dissolving **SR-4554**: Add the prepared DMSO/Tween 80 solvent to the conical tube containing the **SR-4554** powder.
- Mixing: Tightly cap the tube and vortex thoroughly until the **SR-4554** is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be necessary to aid dissolution. Visually inspect the solution to ensure no particulate matter remains.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: Preparation of Working Solutions for In Vitro/In Vivo Studies

Materials:

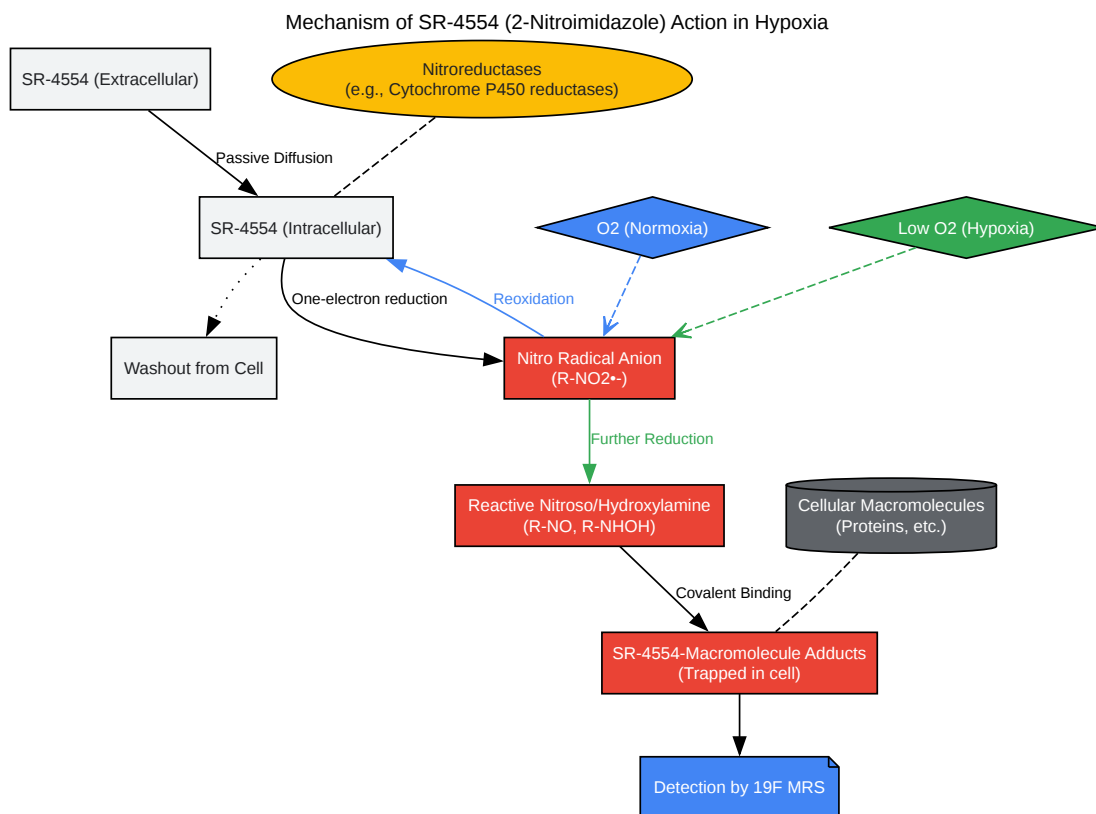
- **SR-4554** stock solution (e.g., 200 mg/mL)
- Sterile physiological saline (0.9% NaCl) or appropriate cell culture medium/buffer
- Sterile tubes and pipette tips

Procedure:

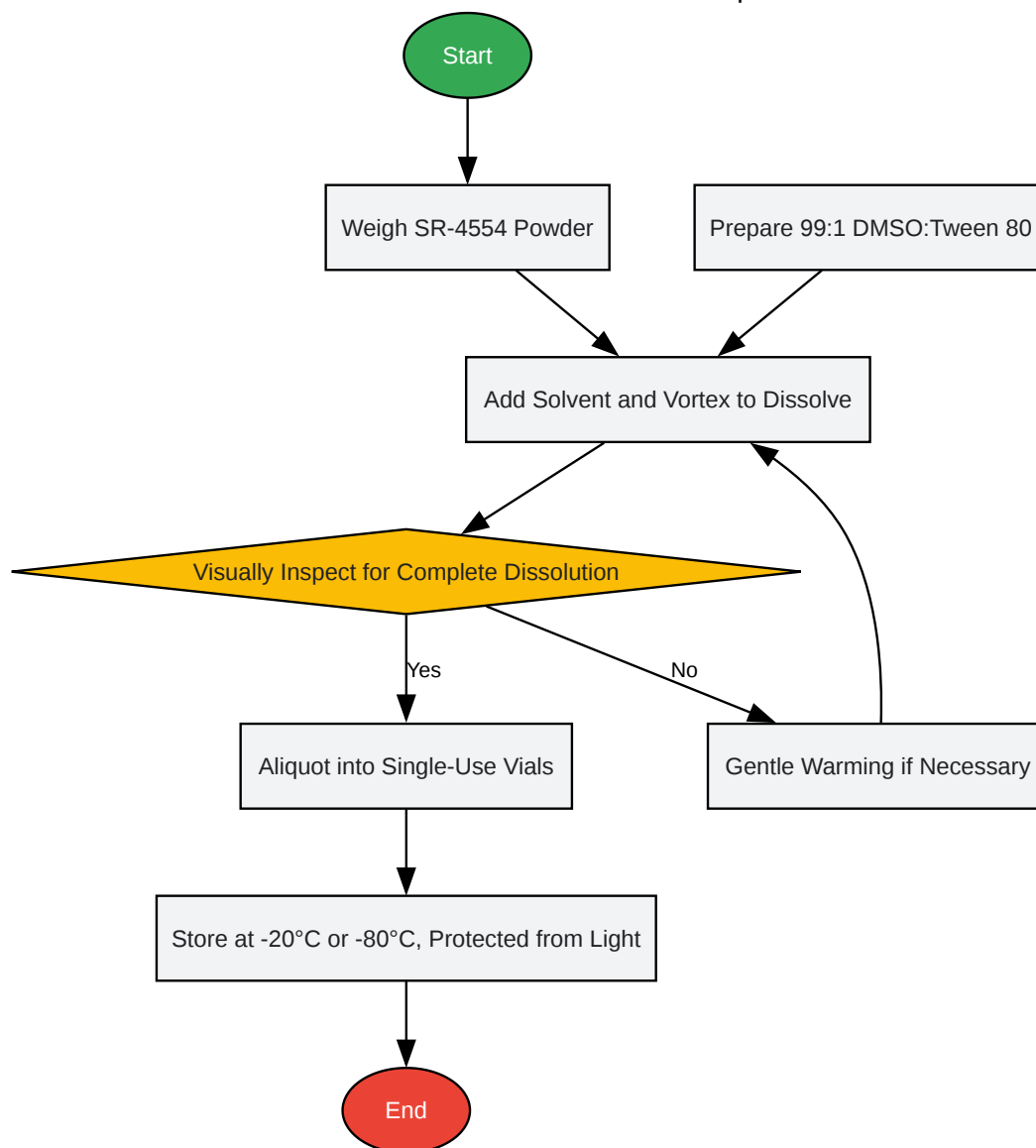
- Thawing the Stock Solution: Thaw an aliquot of the **SR-4554** stock solution at room temperature.
- Calculating Dilution: Determine the volume of the stock solution required to achieve the desired final concentration in your experimental system.
 - Example for an in vivo study: To prepare a 100 mL solution with a final concentration of 4 mg/mL for intravenous administration, you would need: $(4 \text{ mg/mL} * 100 \text{ mL}) / 200 \text{ mg/mL} = 2 \text{ mL}$ of the 200 mg/mL stock solution. You would then add 2 mL of the stock solution to 98 mL of sterile 0.9% normal saline.
- Dilution: In a sterile tube, add the calculated volume of the **SR-4554** stock solution to the appropriate volume of the diluent (e.g., sterile saline, cell culture medium).
- Mixing: Mix the working solution thoroughly by gentle inversion or pipetting.
- Use: Use the freshly prepared working solution immediately. Do not store diluted solutions for extended periods unless stability data is available.

Mandatory Visualizations

Signaling Pathway of 2-Nitroimidazole Bio-reductive Activation



Workflow for SR-4554 Stock Solution Preparation



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References

- 1. 18F-Fluorination of Nitroimidazolyl-Containing Sultone: A Direct Access to a Highly Hydrophilic Radiotracer for High-Performance Positron Emission Tomography Imaging of Hypoxia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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